

Essential Safety and Disposal Procedures for Lonp1-IN-2

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Compound of Interest

Compound Name: Lonp1-IN-2

Cat. No.: B10857309

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Researchers and laboratory personnel must handle **Lonp1-IN-2**, a potent and selective LONP1 inhibitor used in cancer research, with care and dispose of it in accordance with institutional and regulatory guidelines.[1][2] Although a specific Safety Data Sheet (SDS) for **Lonp1-IN-2** is not readily available, general best practices for the disposal of chemical laboratory waste should be strictly followed. All chemical waste must be disposed of through a designated hazardous waste program.[3]

Summary of Known Lonp1-IN-2 Data

Below is a table summarizing the available information for **Lonp1-IN-2**.

| Property | Value | Source |
|-------------------|--|----------|
| Product Name | Lonp1-IN-2 | [1] |
| Synonym | Compound 9e | [1] |
| CAS Number | 2729981-17-1 | [1] |
| Molecular Formula | C ₂₄ H ₂₁ FN ₄ O ₂ S | Inferred |
| Molecular Weight | 464.52 g/mol | Inferred |
| Primary Function | Potent and selective LONP1 inhibitor | [1] |
| IC ₅₀ | 0.093 μM | [1] |
| Typical Form | Solid or in DMSO solution | [1] |
| Research Area | Cancer | [1] |

Experimental Protocol: General Disposal of Lonp1-IN-2 Waste

The following protocol outlines the general steps for the proper disposal of **Lonp1-IN-2** waste, including pure compound, solutions, and contaminated materials. This is a general guideline and must be adapted to comply with your institution's specific hazardous waste procedures.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **Lonp1-IN-2** and its waste.

2. Waste Segregation:

- **Solid Waste:** Collect unused or expired solid **Lonp1-IN-2**, along with any grossly contaminated items (e.g., weigh boats, pipette tips), in a designated, compatible, and clearly labeled hazardous waste container.
- **Liquid Waste:**

- Collect solutions containing **Lonp1-IN-2** (e.g., in DMSO) in a separate, leak-proof, and compatible hazardous waste container.
- Do not mix with incompatible waste streams. For instance, store acids and bases separately, and keep oxidizing agents away from organic compounds.[4]
- Sharps Waste: Needles, syringes, or other sharps contaminated with **Lonp1-IN-2** must be disposed of in a designated sharps container.
- Empty Containers: Empty containers of **Lonp1-IN-2** should be triple-rinsed with a suitable solvent. The first rinsate must be collected as hazardous waste.[5][6] Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best practice to collect all rinsates as hazardous waste. After rinsing, deface the label and dispose of the container as regular trash or according to institutional policy.[3]

3. Waste Container Management:

- Use only approved and compatible containers for hazardous waste collection. Plastic containers are often preferred to avoid breakage.[5]
- Ensure all waste containers are properly labeled with "Hazardous Waste" and the full chemical name ("**Lonp1-IN-2**"). The accumulation start date should also be clearly marked.
- Keep waste containers securely closed except when adding waste.[3][4]
- Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[4] This area should be under the control of the laboratory personnel.
- Use secondary containment (e.g., a tray) to capture any potential leaks.[6]

4. Disposal Request and Pickup:

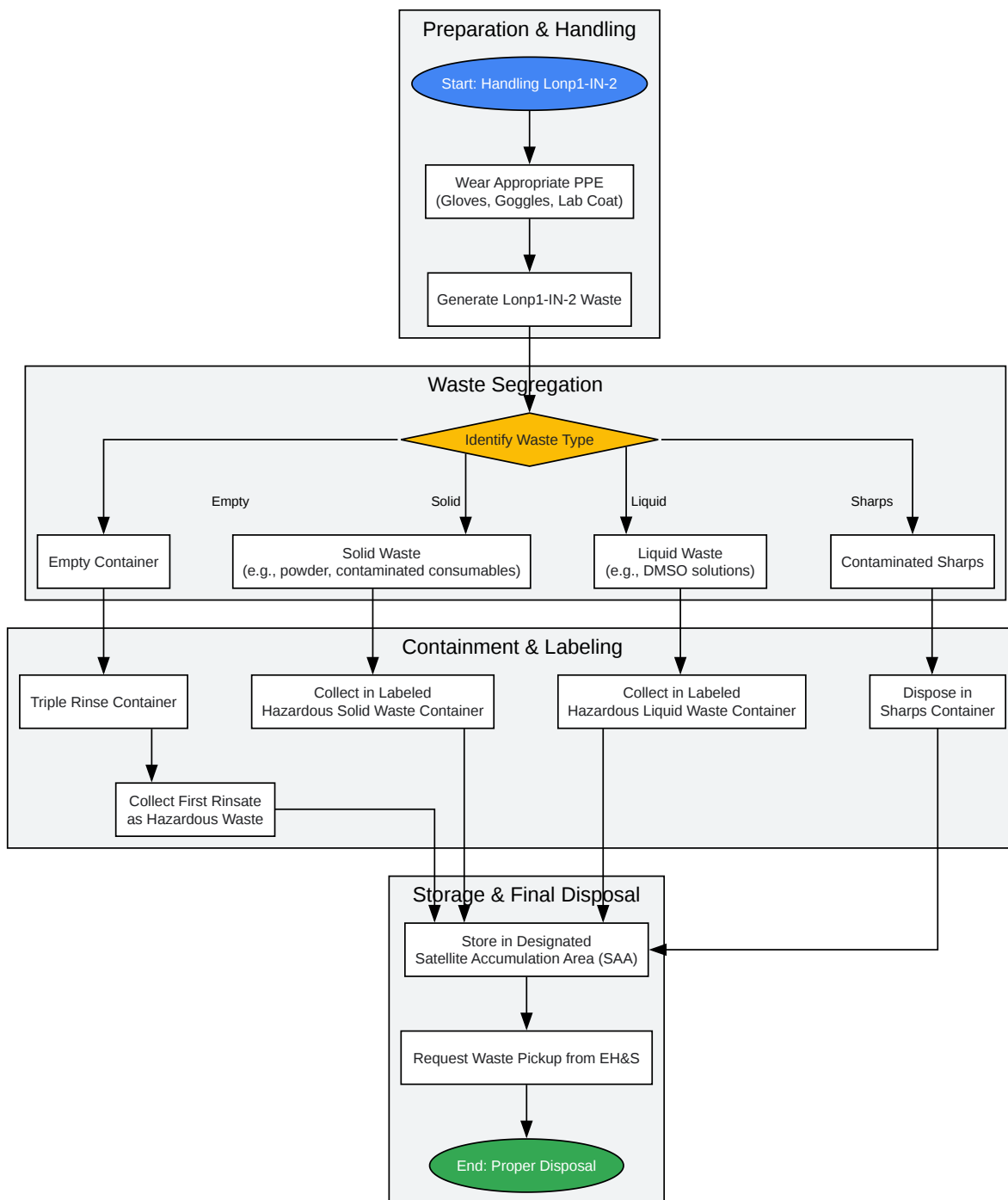
- Once a waste container is full or has been in the SAA for the maximum allowed time (e.g., one year for partially filled containers), arrange for its collection by your institution's Environmental Health and Safety (EH&S) or equivalent department.[4]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

Important Considerations:

- NEVER dispose of **Lonp1-IN-2** down the drain.[3]
- NEVER dispose of **Lonp1-IN-2** by evaporation in a fume hood.[3][4]
- Consult your institution's chemical hygiene plan and hazardous waste disposal guidelines for specific instructions.

Logical Workflow for Lonp1-IN-2 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Lonp1-IN-2** and associated waste.



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Caption: Workflow for the safe disposal of **Lonp1-IN-2** waste.

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